

Navigating the Safety Landscape of N-(Mercaptomethyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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Despite a thorough search, a specific Safety Data Sheet (SDS) and CAS number for **N-(Mercaptomethyl)acetamide** could not be located. This may indicate that it is a novel or less common compound. This guide, therefore, provides a comprehensive overview of the safety and handling precautions for the closely related and structurally similar compound, N-(Methyl)mercaptoacetamide (CAS: 20938-74-3), to serve as a robust surrogate for risk assessment and laboratory protocol development. Researchers must conduct a thorough risk assessment before handling **N-(Mercaptomethyl)acetamide** and should treat it with, at a minimum, the same level of caution as outlined for its isomer.

This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth safety information, handling protocols, and hazard awareness for working with mercaptoacetamide compounds.

Chemical and Physical Properties

While specific data for **N-(Mercaptomethyl)acetamide** is unavailable, the properties of N-(Methyl)mercaptoacetamide provide a valuable reference point.

Property	Value for N-(Methyl)mercaptoacetamide
CAS Number	20938-74-3[1][2]
Molecular Formula	C3H7NOS[1][2]
Molecular Weight	105.16 g/mol [1][2]
Boiling Point	83-85 °C at 0.3 mm Hg
Density	1.19 g/mL at 20 °C
Flash Point	122.6 °C[2]
Storage Temperature	2-8°C[3]

Hazard Identification and GHS Classification

Based on the data for N-(Methyl)mercaptoacetamide, the following hazards are anticipated. Users should assume **N-(Mercaptomethyl)acetamide** presents similar risks.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[2]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life[2]

Signal Word: Warning[2][3]

Precautionary Statements and First Aid

A comprehensive list of precautionary statements for N-(Methyl)mercaptoacetamide is provided below. These should be strictly adhered to when handling **N-(Mercaptomethyl)acetamide**.

Type	Precautionary Statement Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling. [2] [3]	
P270	Do not eat, drink or smoke when using this product. [3]	
P273	Avoid release to the environment. [2]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2]	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]	
P314	Get medical advice/attention if you feel unwell.	
P330	Rinse mouth. [3]	
P332 + P313	If skin irritation occurs: Get medical advice/attention. [2]	
P337 + P313	If eye irritation persists: Get medical advice/attention. [2]	

P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P405	Store locked up.[4]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[2][3]

First Aid Measures

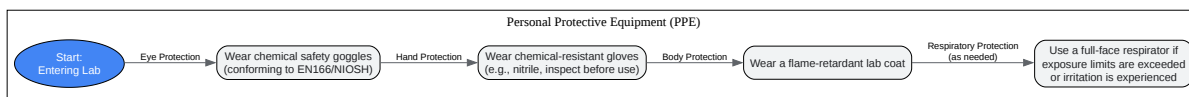
Exposure Route	First Aid Protocol
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Experimental Protocols: Safe Handling and Storage

The following protocols are based on best practices for handling thiol-containing and hazardous chemicals.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling mercaptoacetamides is provided below.



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Caption: Required Personal Protective Equipment Workflow.

Engineering Controls

- Ventilation: Always handle **N-(Mercaptomethyl)acetamide** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Handling Procedures

- Preparation: Before starting any work, ensure all necessary PPE is worn correctly and that all required handling equipment is available and in good working order.
- Dispensing:
 - Avoid the formation of dust and aerosols.[2]
 - Use non-sparking tools to prevent ignition.[2]
 - Prevent fire caused by electrostatic discharge.[2]
- During Use:
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the work area.[3]

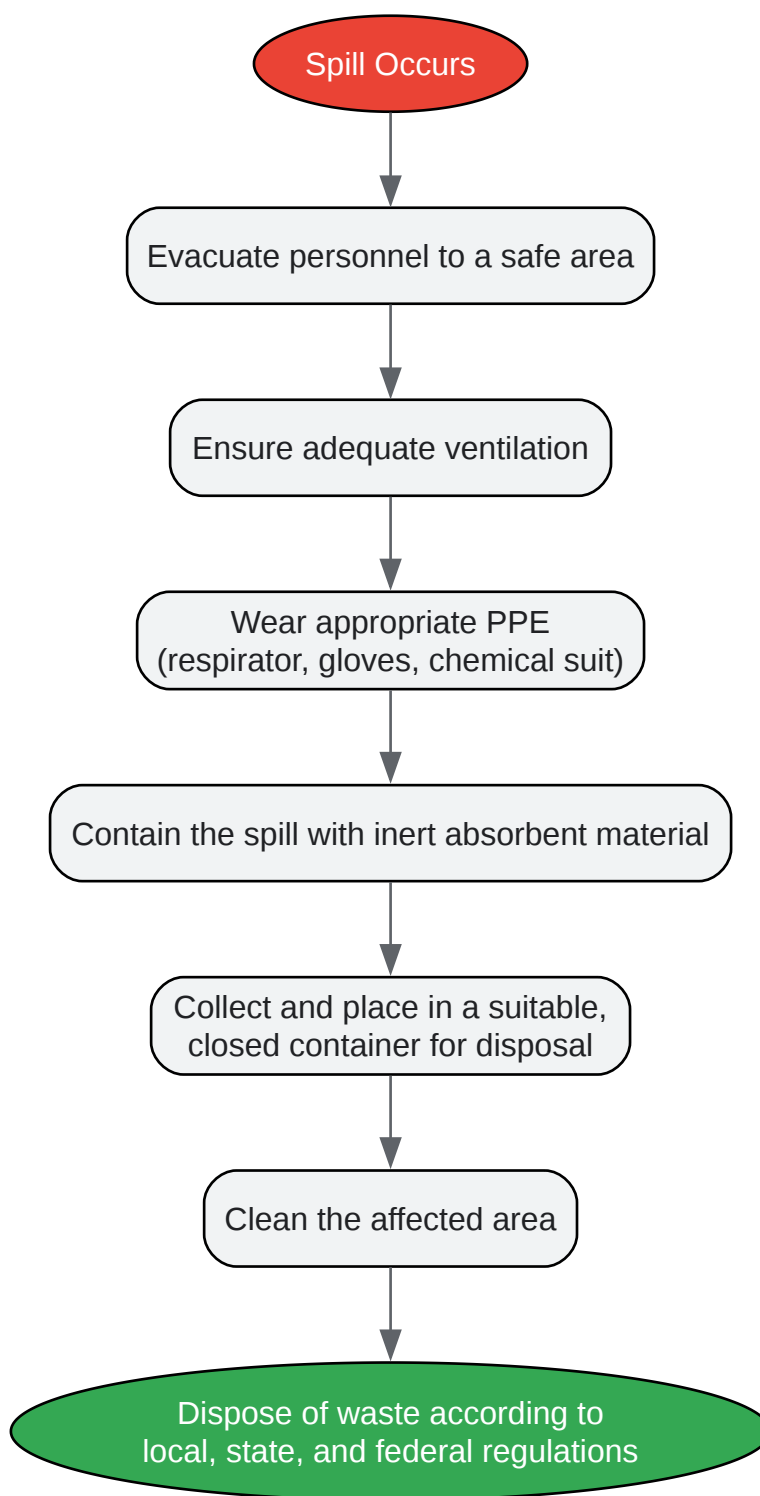
- Cleaning:
 - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)
 - Decontaminate all work surfaces after use.
 - Properly dispose of contaminated materials, including gloves and disposable labware, in a designated hazardous waste container.[\[2\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a locked and secure area.[\[4\]](#)

Accidental Release and Disposal

A logical workflow for managing accidental spills is depicted below.



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Caption: Accidental Spill Response Workflow.

Accidental Release Measures

- Personal Precautions: Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleaning: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[2]

Disposal Considerations

- Dispose of this chemical and its container at a licensed hazardous-waste disposal facility.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[2]

Biological Activity and Potential Signaling Pathways

While specific toxicological pathways for **N-(Mercaptomethyl)acetamide** are not documented, research on the broader class of mercaptoacetamides has identified them as inhibitors of histone deacetylases (HDACs).[5] HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression. The inhibition of HDACs can lead to the hyperacetylation of histones, which in turn affects chromatin structure and the transcription of various genes involved in cell cycle progression, differentiation, and apoptosis. This mechanism is being explored for its therapeutic potential in cancer treatment.

The diagram below illustrates a simplified logical relationship of mercaptoacetamides as HDAC inhibitors.



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Caption: Mercaptoacetamide as a Histone Deacetylase Inhibitor.

It is important to note that while this provides insight into a potential biological interaction, it does not directly describe a toxicity pathway. The observed toxicity of related compounds, such as organ damage with repeated exposure, may involve other mechanisms that have not been fully elucidated.

Conclusion

This technical guide provides a detailed overview of the safety and handling considerations for **N-(Mercaptomethyl)acetamide**, primarily based on data from its close isomer, N-(Methyl)mercaptoacetamide. The provided information on hazards, handling protocols, and emergency procedures should be used to establish a safe laboratory environment. Given the absence of specific data for **N-(Mercaptomethyl)acetamide**, a cautious and conservative approach is paramount. Researchers are strongly encouraged to perform a comprehensive, substance-specific risk assessment before commencing any experimental work.

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